

A Comprehensive Technical Guide to the Physical Properties of Tetrakis(trimethylsilyl)silane

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Compound of Interest

Compound Name: *Tetrakis(trimethylsilyl)silane*

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Introduction

Tetrakis(trimethylsilyl)silane, with the chemical formula $\text{Si}(\text{Si}(\text{CH}_3)_3)_4$, is a unique organosilicon compound notable for its highly symmetrical, globular structure.^[1] It consists of a central silicon atom bonded to four trimethylsilyl groups, resulting in a molecule with tetrahedral symmetry.^[1] This structure imparts distinct physical properties, making it a subject of interest in materials science and a valuable reagent in synthetic chemistry.^[2] It serves as a precursor for various silicon-containing materials and as a starting material for synthesizing reagents like tris(trimethylsilyl)silyl lithium.^{[1][3]} This document provides an in-depth overview of its key physical characteristics, compiled from various sources to support research and development activities.

Core Physical Properties

The physical characteristics of **Tetrakis(trimethylsilyl)silane** are summarized below. It is a colorless to off-white crystalline solid that is notable for its high melting point and stability.^{[1][4]}

Table 1: Summary of Physical Properties

| Property | Value | Source(s) |
|------------------------|--|---------------|
| Molecular Formula | $C_{12}H_{36}Si_5$ | [1][5][6] |
| Molecular Weight | 320.84 g/mol | [1][5] |
| Appearance | Colorless solid / White to off-white powder or crystals | [1][2][4][5] |
| Melting Point | 319–321 °C (in a sealed tube) ≥300 °C 263-264 °C | [1] [3][4][7] |
| Boiling Point | 267 °C | [8] |
| Density | 0.806 g/cm ³ 0.791 g/cm ³ (Predicted) | [1] [4][8] |
| Solubility | Soluble in chloroform (100 mg/mL) | [2] |
| Hydrolytic Sensitivity | No significant reaction with aqueous systems | [4] |
| Vapor Pressure | Temperature-dependent studies exist, but specific values are not readily available in summarized form. | [9] |

Detailed Discussion of Properties

- Molecular Structure and Appearance: **Tetrakis(trimethylsilyl)silane** is a colorless, sublimable solid with a molecular structure exhibiting tetrahedral symmetry.[1] Commercially, it is often supplied as a white or off-white powder.[2][4][5] Its unique structure, where a central silicon atom is bonded to four other silicon atoms, is analogous to the arrangement in elemental silicon.[1]
- Melting Point: There is a notable variance in the reported melting point of this compound. Values range from 263-264 °C to as high as 319-321 °C when measured in a sealed tube.[1] Several sources also list the melting point as being greater than or equal to 300 °C.[4][7]

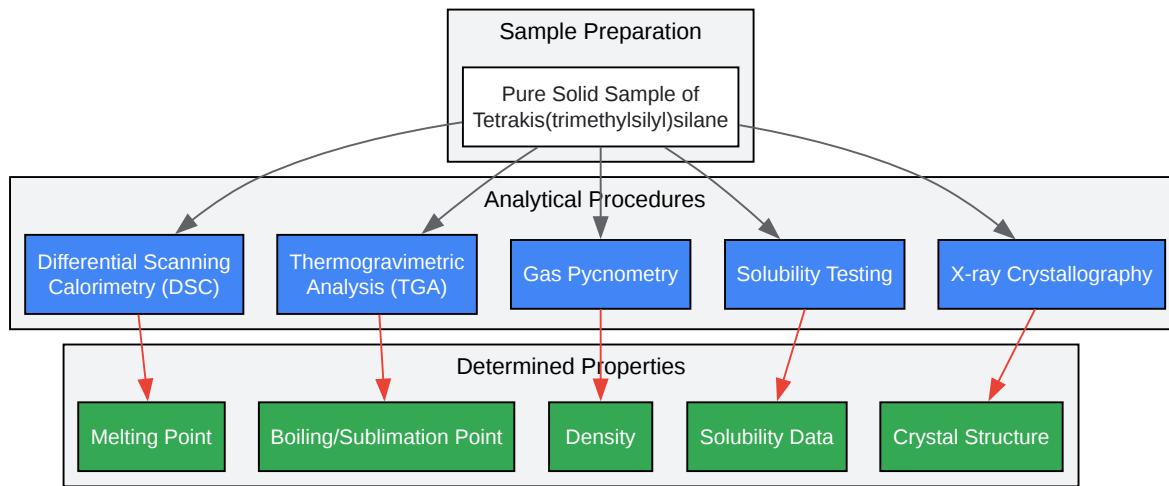
This variation may be attributable to the measurement technique, pressure, or the purity of the sample.

- Boiling Point and Sublimation: A boiling point of 267°C has been reported.[3][8] The compound is also known to be a sublimable solid, a characteristic consistent with its high symmetry and non-polar nature.[1]
- Density: The density is consistently reported to be around 0.8 g/cm³. The most specific value is 0.806 g/cm³, with predicted values being slightly lower at 0.791 g/cm³.[1][4][8]
- Solubility and Stability: The compound is soluble in organic solvents like chloroform.[2] It displays low hydrolytic sensitivity, showing no significant reaction with water under neutral conditions.[4] For long-term storage, it is recommended to keep it at +4°C, protected from light and moisture, under which conditions it is stable for at least two years.[10][2]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **Tetrakis(trimethylsilyl)silane** are not extensively described in the available literature. However, the characterization of a solid chemical compound typically follows established methodologies.

General Workflow for Physical Property Characterization: A generalized workflow for determining these key physical parameters is outlined below.

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Caption: Generalized workflow for the physical characterization of a solid compound.

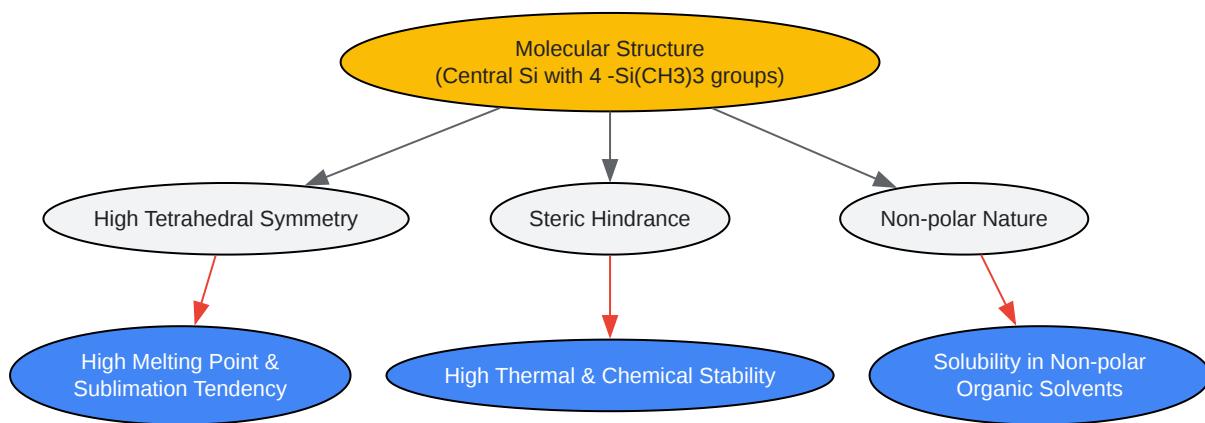
- Melting Point Determination: This is typically performed using Differential Scanning Calorimetry (DSC). A small, weighed sample is heated at a constant rate, and the heat flow to the sample is measured relative to a reference. The melting point is identified as the peak of the endothermic transition. Alternatively, a melting point apparatus with a sealed capillary tube can be used, which may account for the different values reported in the literature.[1]
- Boiling Point and Thermal Stability: Thermogravimetric Analysis (TGA) can be used to determine the temperature at which the compound sublimes or boils under controlled atmospheric conditions. TGA measures the change in mass of a sample as a function of temperature.
- Density Measurement: The density of a solid powder is accurately measured using gas pycnometry. This technique measures the volume of the solid material by detecting the pressure change of an inert gas (like helium) in a calibrated chamber.
- Solubility Assessment: To determine solubility, a known mass of the compound is added incrementally to a specific volume of a solvent (e.g., chloroform) at a constant temperature

until saturation is reached. The concentration at this point defines its solubility.

- Crystal Structure Analysis: Single-crystal X-ray diffraction is the definitive method for determining the precise three-dimensional arrangement of atoms and confirming the molecule's tetrahedral symmetry.[\[5\]](#)

Structure-Property Relationships

The physical properties of **Tetrakis(trimethylsilyl)silane** are a direct consequence of its molecular structure. The central Si-Si bonds and the surrounding bulky trimethylsilyl groups create a stable and sterically hindered molecule.



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Caption: Relationship between molecular structure and physical properties.

- High Symmetry and Melting Point: The highly symmetrical, globular shape allows for efficient packing in the crystal lattice, leading to a high melting point.
- Steric Hindrance and Stability: The bulky trimethylsilyl groups shield the central silicon core, contributing to the molecule's notable thermal and chemical stability.
- Non-polarity and Solubility: The molecule is non-polar due to its symmetry and the hydrocarbon nature of the methyl groups, explaining its solubility in non-polar organic solvents like chloroform and its insolubility in water.

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References

- 1. Tetrakis(trimethylsilyl)silane - Wikipedia [en.wikipedia.org]
- 2. adipogen.com [adipogen.com]
- 3. Tetrakis(trimethylsilyl)silane , >98.0%(GC) , 4098-98-0 - CookeChem [cookechem.com]
- 4. TETRAKIS(TRIMETHYLSILYL)SILANE CAS#: 4098-98-0 [m.chemicalbook.com]
- 5. Tetrakis(trimethylsilyl)silane | C12H36Si5 | CID 138115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tetrakil(trimethylsilyl)silane [webbook.nist.gov]
- 7. 四(三甲基硅基)硅烷 ≥97.0% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 4098-98-0 CAS MSDS (TETRAKIS(TRIMETHYLSILYL)SILANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. Tetrakis(trimethylsilyl)silane: Temperature dependence of vapor pressure, kinetics, and silicon carbide thin films by p... [ouci.dntb.gov.ua]
- 10. Tetrakis(trimethylsilyl)silane - CAS-Number 4098-98-0 - Order from Chemodex [chemodex.com]
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